

The Discovery and Chemical Synthesis of Histamine Phosphate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Histamine Phosphate

Cat. No.: B000521

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Histamine, a pivotal biogenic amine, plays a crucial role in a myriad of physiological and pathological processes, including allergic reactions, gastric acid secretion, and neurotransmission.[1][2] Its discovery in the early 20th century marked a significant milestone in pharmacology and immunology. This technical guide provides an in-depth overview of the discovery of histamine and the chemical principles underlying the synthesis of its phosphate salt. It includes a historical timeline, detailed signaling pathways of its major receptors, and a generalized protocol for its chemical synthesis. Quantitative data are presented in tabular format for clarity, and complex biological and chemical workflows are visualized using diagrams to facilitate understanding for researchers and drug development professionals.

Discovery and Historical Context

The journey of histamine discovery began in 1910 when it was first identified.[3][4][5] English scientists George Barger and Henry H. Dale were at the forefront of this discovery, initially isolating the compound from the plant fungus ergot in 1910 and subsequently from animal tissues in 1911.[4] The profound physiological effects of this newly found substance were first described by Sir Henry Dale and Patrick Laidlaw in 1910.[3] Their work laid the foundation for understanding histamine's role as a key mediator in the body's response to injury and inflammation.

Timeline of Key Events:

- 1910: Histamine is discovered.[3][4][5]
- 1910: Sir Henry Dale and Patrick Laidlaw describe the physiological effects of histamine.[3]
- 1910: George Barger and Henry H. Dale isolate histamine from ergot fungus.[4]
- 1911: Barger and Dale isolate histamine from animal tissues.[4]
- 1932: The role of histamine in allergic reactions is identified.[1]

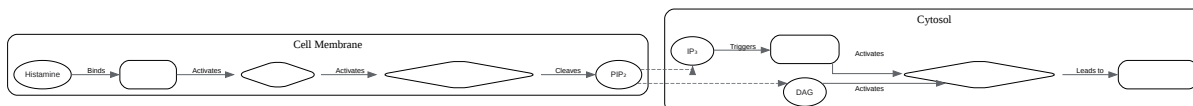
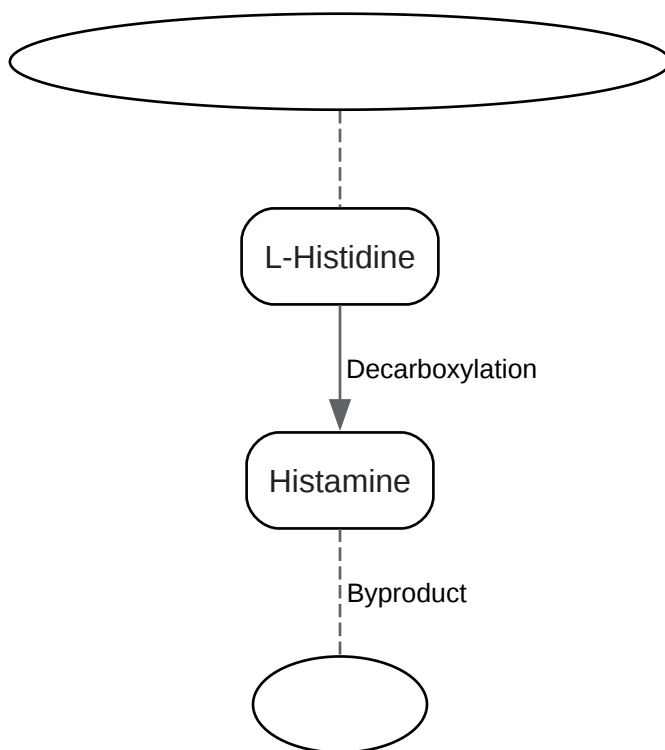
Chemical Properties and Quantitative Data

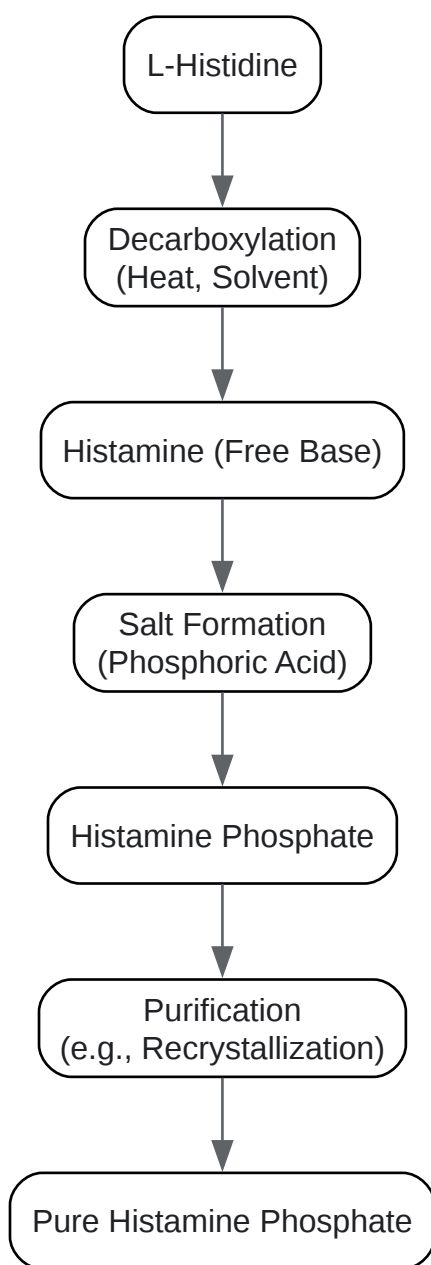
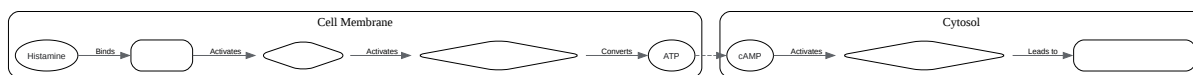
Histamine is an organic nitrogenous compound with the chemical formula $C_5H_9N_3$. The phosphate salt, **histamine phosphate** (or histamine diphosphate), is a common form used in research and clinical settings.

Property	Value	Reference(s)
Histamine (Free Base)		
Molar Mass	111.15 g/mol	[6]
Melting Point	83.5 °C	
Histamine Phosphate		
Molecular Formula	$C_5H_{15}N_3O_8P_2$	[7]
Molar Mass	307.14 g/mol	[7][8]
Melting Point	139 °C	[6]
Solubility in Water	Readily soluble	[9]

Biological Synthesis and Signaling Pathways

In biological systems, histamine is synthesized from the amino acid L-histidine through a single-step decarboxylation reaction.[1][2][9][10] This reaction is catalyzed by the enzyme L-histidine decarboxylase (HDC).[1][2][9][10][11]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biochemistry, Histamine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. Molecular Regulation of Histamine Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Histamine Phosphate | C₅H₁₅N₃O₈P₂ | CID 65513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Histamine | C₅H₉N₃ | CID 774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. go.drugbank.com [go.drugbank.com]
- 8. glpbio.com [glpbio.com]
- 9. researchgate.net [researchgate.net]
- 10. Expression of Histidine Decarboxylase and Its Roles in Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Discovery and Chemical Synthesis of Histamine Phosphate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000521#discovery-and-chemical-synthesis-of-histamine-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com